

Application Notes and Protocols for Fmoc-Dap(Adpoc)-OH Stock Solutions

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Compound of Interest

Compound Name: *Fmoc-Dap(Adpoc)-OH*

Cat. No.: *B557744*

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These application notes provide detailed protocols for the preparation and storage of **Fmoc-Dap(Adpoc)-OH** stock solutions, a critical reagent in solid-phase peptide synthesis (SPPS). Adherence to these guidelines is crucial for maintaining the integrity and reactivity of this valuable amino acid derivative, ensuring reproducibility and success in peptide synthesis workflows.

Introduction

Fmoc-Dap(Adpoc)-OH, or N- α -(9-fluorenylmethoxycarbonyl)-N- β -(1-(1-adamantyl)-1-methylethoxycarbonyl)-L-diaminopropionic acid, is a protected amino acid derivative frequently utilized in the synthesis of complex peptides. The Fmoc group provides temporary protection of the α -amino group, while the acid-labile Adpoc protecting group offers selective protection of the side-chain amino group. Proper preparation and storage of stock solutions of this reagent are paramount to prevent its degradation and ensure its efficacy in peptide coupling reactions.

Chemical Structure of Fmoc-Dap(Adpoc)-OH

The structural integrity of **Fmoc-Dap(Adpoc)-OH** is central to its function in peptide synthesis. The key functional groups are the fluorenylmethoxycarbonyl (Fmoc) group, the diaminopropionic acid (Dap) core, and the adamantyl-based Adpoc protecting group on the side chain.

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